

# Personal protective equipment for handling 2,4-Difluoro-5-nitrobenzonitrile

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## Compound of Interest

Compound Name: 2,4-Difluoro-5-nitrobenzonitrile

Cat. No.: B042562

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## Essential Safety and Handling Guide for 2,4-Difluoro-5-nitrobenzonitrile

This guide provides immediate and essential safety, operational, and disposal information for handling **2,4-Difluoro-5-nitrobenzonitrile** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

## Hazard Identification and Classification

**2,4-Difluoro-5-nitrobenzonitrile** is a hazardous substance requiring careful handling to avoid exposure. Based on the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is classified as follows:

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[1]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[1]
Skin Corrosion/Irritation	H315	Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation[1]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[1]

Note: The following information is based on data for **2,4-Difluoro-5-nitrobenzonitrile** and closely related compounds, such as 2,4-Difluoronitrobenzene. Always consult the specific Safety Data Sheet (SDS) provided by the supplier before use.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>2</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	184.10 g/mol [1]
Appearance	Solid (form may vary)
Melting Point	9 - 10 °C (for the related compound 2,4-Difluoronitrobenzene)[2][3]
Boiling Point	203 - 204 °C (for the related compound 2,4-Difluoronitrobenzene)[2][3]

## Operational Plan: Step-by-Step Handling Protocol Engineering Controls and Preparation

- Ventilation: Always handle **2,4-Difluoro-5-nitrobenzonitrile** in a properly functioning chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.
- Work Area: Designate a specific area for handling this compound. The work surface should be clean and uncluttered.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles and a face shield are required to protect against splashes.[2]
Skin Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use. Use proper glove removal technique to avoid skin contact. [2]
Respiratory Protection	If there is a risk of generating dust or aerosols that cannot be controlled by a fume hood, a NIOSH-approved respirator with appropriate cartridges should be used.

## Handling Procedure

- Weighing: If weighing the solid, do so in a fume hood or a ventilated balance enclosure to avoid inhaling dust particles.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Reactions: For chemical reactions, use appropriate glassware and set up the apparatus securely within the fume hood.
- General Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[2]

## Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4]
- Keep the container tightly closed and clearly labeled.

## Disposal Plan

### Waste Segregation

- All waste contaminated with **2,4-Difluoro-5-nitrobenzonitrile**, including empty containers, disposable labware, and contaminated PPE, must be collected in a designated and clearly labeled hazardous waste container.

### Disposal Method

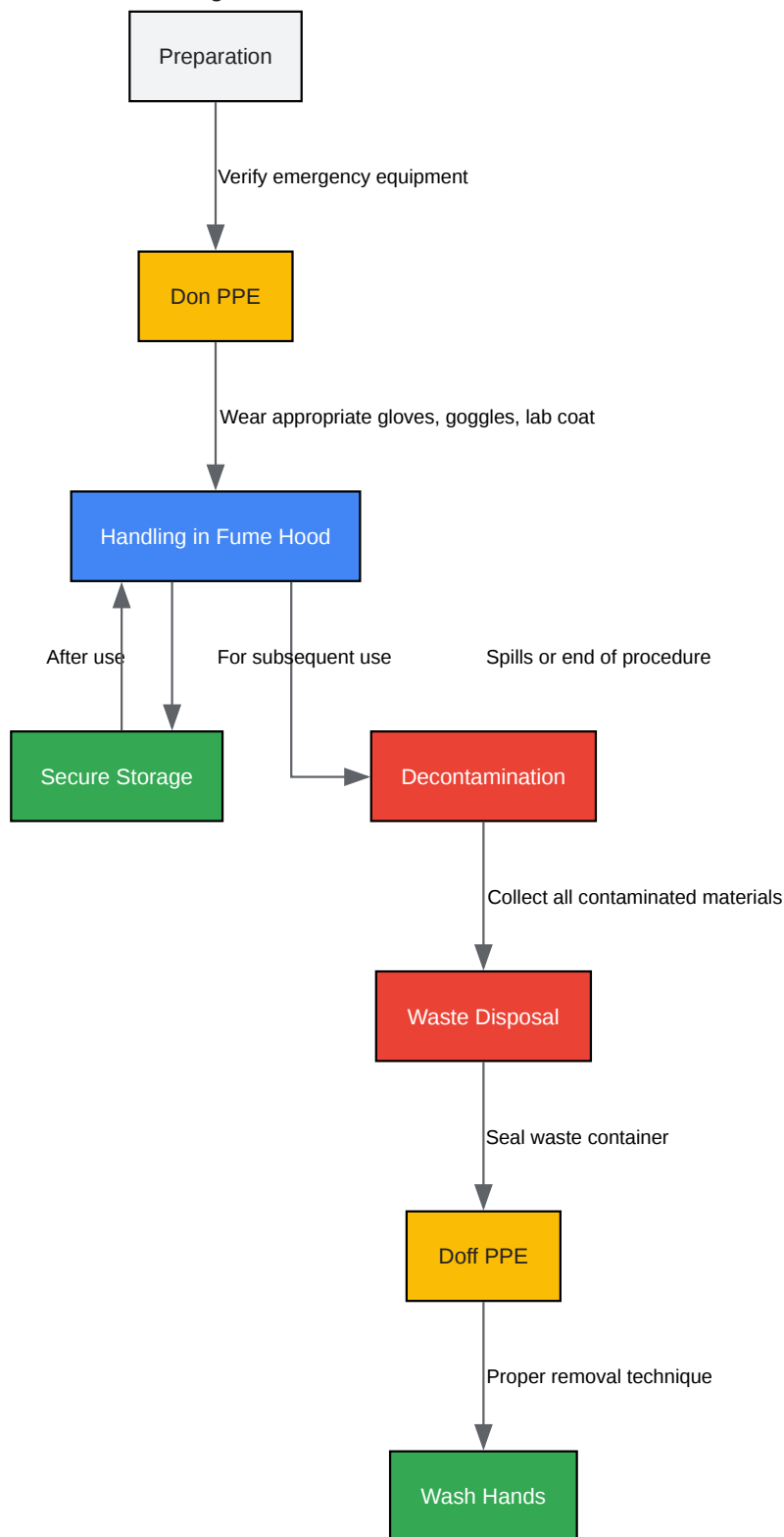
- Dispose of chemical waste through a licensed hazardous waste disposal company.
- This combustible material may be incinerated in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Do not dispose of this chemical down the drain or in the general trash.[2]

## Emergency Procedures

Emergency	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[2]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[2]</a>
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contain the spill and contact environmental health and safety personnel. <a href="#">[2]</a>

## Safe Handling Workflow

## Safe Handling Workflow for 2,4-Difluoro-5-nitrobenzonitrile

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **2,4-Difluoro-5-nitrobenzonitrile**.

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## References

- 1. 2,4-Difluoro-5-nitrobenzonitrile | C<sub>7</sub>H<sub>2</sub>F<sub>2</sub>N<sub>2</sub>O<sub>2</sub> | CID 11819715 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. westliberty.edu [westliberty.edu]
- 4. aksci.com [aksci.com]
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